

Technical Support Center: Ofirnoflast In Vivo Dosage Refinement

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Compound of Interest

Compound Name: *Ofirnoflast*
CAS No.: 2731294-23-6
Cat. No.: B15608140

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This technical support center provides guidance for researchers, scientists, and drug development professionals on refining the dosage of **Ofirnoflast** to minimize toxicity in in vivo experiments. The information is based on publicly available preclinical and clinical data and general principles of toxicology.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Ofirnoflast** and how does it relate to potential toxicity?

A1: **Ofirnoflast** is a first-in-class, orally bioavailable, allosteric inhibitor of NIMA-related kinase 7 (NEK7).[1] Its primary mechanism of action is to disrupt the interaction between NEK7 and the NLRP3 inflammasome, a key component of the innate immune system.[1][2] This disruption prevents the assembly and activation of the NLRP3 inflammasome, which in turn blocks the release of pro-inflammatory cytokines IL-1 β and IL-18.[1] By selectively targeting this pathway, **Ofirnoflast** aims to reduce inflammation with fewer off-target effects compared to broader immunosuppressants.[1] Potential toxicity could arise from on-target effects related to the modulation of the immune response or off-target interactions. However, preclinical and early clinical data suggest a favorable safety profile.[3]

Q2: What is the current clinical status of **Ofirnoflast**?

A2: **Ofirnoflast** (also known as HT-6184) is currently in Phase 2 clinical trials for several indications, including Myelodysplastic Syndromes (MDS) and a planned trial for obesity in combination with semaglutide.[2][4][5] A Phase 1 clinical trial in healthy volunteers has been completed and demonstrated that **Ofirnoflast** was well-tolerated and effective in reducing key inflammatory biomarkers.[6]

Q3: Is there any publicly available in vivo toxicity data for **Ofirnoflast**?

A3: Specific quantitative in vivo toxicity data, such as LD50 (median lethal dose) or a comprehensive Maximum Tolerated Dose (MTD) across different species from formal toxicology studies, is limited in the public domain, which is common for investigational drugs. However, a Phase 1 study in healthy human volunteers showed that **Ofirnoflast** was well-tolerated at single doses up to 4 mg and multiple doses up to 4 mg over two weeks.[6] In a Phase 2a study for lower-risk MDS, **Ofirnoflast** demonstrated a favorable safety profile with no treatment-related serious adverse events.[3] Preclinical studies in a DSS-induced colitis mouse model showed therapeutic efficacy without reported toxicity.[1]

Q4: How should I determine a starting dose for my in vivo animal study?

A4: Determining a starting dose requires a multi-faceted approach. It is recommended to:

- Review available in vitro data: Start with the EC50 or IC50 values of **Ofirnoflast** from relevant cell-based assays. The goal is to achieve plasma concentrations in your animal model that are above these values.
- Consult preclinical efficacy studies: Published studies on **Ofirnoflast** in models like DSS-induced colitis or MDS xenografts can provide a reference point for effective dose ranges.[1][6]
- Consider interspecies dose scaling: If data from other species is available, allometric scaling can be used to estimate a starting dose for your model. However, this should be done with caution and validated experimentally.
- Conduct a dose-range finding study: A pilot study with a small number of animals per group across a wide range of doses is the most effective way to determine a safe and efficacious

starting dose.

Q5: What are the key parameters to monitor for toxicity in animal studies with **Ofirnoflast**?

A5: It is crucial to monitor for a range of clinical and subclinical signs of toxicity, including:

- **Clinical Observations:** Daily monitoring of animal well-being, including changes in body weight, food and water consumption, activity levels, and physical appearance (e.g., ruffled fur).
- **Hematology and Clinical Chemistry:** At the end of the study, or at interim time points, collect blood samples to analyze for changes in blood cell counts, liver enzymes (ALT, AST), kidney function markers (BUN, creatinine), and other relevant parameters.
- **Cytokine Profiling:** As **Ofirnoflast** targets the inflammasome, monitoring plasma levels of IL-1 β , IL-18, and other relevant cytokines can serve as both a pharmacodynamic and a potential toxicity marker.
- **Histopathology:** At the end of the study, perform a comprehensive histopathological examination of major organs to identify any microscopic changes.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
High toxicity or mortality observed at the initial dose.	The starting dose is too high.	Reduce the dose significantly (e.g., by 50-75%) and consider a more gradual dose-escalation study. Ensure proper drug formulation and administration technique.
Off-target effects.	While Ofirnoflast is reported to be selective, off-target effects are always a possibility. Review the literature for known off-target activities of NEK7 inhibitors. Consider using a lower dose in combination with another agent if appropriate for your model.	
No therapeutic effect observed.	The dose is too low.	Gradually escalate the dose in subsequent cohorts. Ensure that the plasma concentration of Ofirnoflast is sufficient to engage the target by performing pharmacokinetic analysis.
Poor bioavailability in the chosen animal model or with the selected vehicle.	Confirm the oral bioavailability of your formulation. Consider alternative administration routes (e.g., intraperitoneal) if oral administration is not effective. Ensure the vehicle used for formulation is appropriate and does not interfere with absorption.	
The NLRP3 inflammasome is not a primary driver of the	Validate the role of the NLRP3 inflammasome in your specific model using genetic knockout	

disease phenotype in your model.	animals or by measuring inflammasome activation markers.
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Inconsistent results between animals.	Variability in drug metabolism or absorption.	Ensure a consistent dosing schedule and technique. Consider using animals of the same age, sex, and genetic background. Increase the number of animals per group to improve statistical power.
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Formulation instability.	Prepare fresh formulations for each dosing and ensure proper storage conditions.
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Data Presentation

Table 1: Summary of **Ofirnoflast** (HT-6184) Phase 1 Single and Multiple Ascending Dose (SAD/MAD) Study in Healthy Volunteers[6]

Study Phase	Dose Levels Tested	Treatment-Related Treatment-Emergent Adverse Events (TR-TEAEs) - Ofirnoflast	TR-TEAEs - Placebo	Key Findings
Single Ascending Dose (SAD)	Up to 4 mg	12.5%	0%	Well-tolerated as a single dose.
Multiple Ascending Dose (MAD)	Up to 4 mg over 2 weeks	20.8%	25%	Well-tolerated with multiple doses. No severe adverse events reported. Two subjects at the highest dose withdrew due to TEAEs.

Table 2: Preclinical Efficacy of **Ofirnoflast** in a Mouse Model of DSS-Induced Colitis[1]

Model	Key Outcomes
DSS-Induced Colitis	Significantly reduced cytokine levels and improved physiological outcomes.

Experimental Protocols

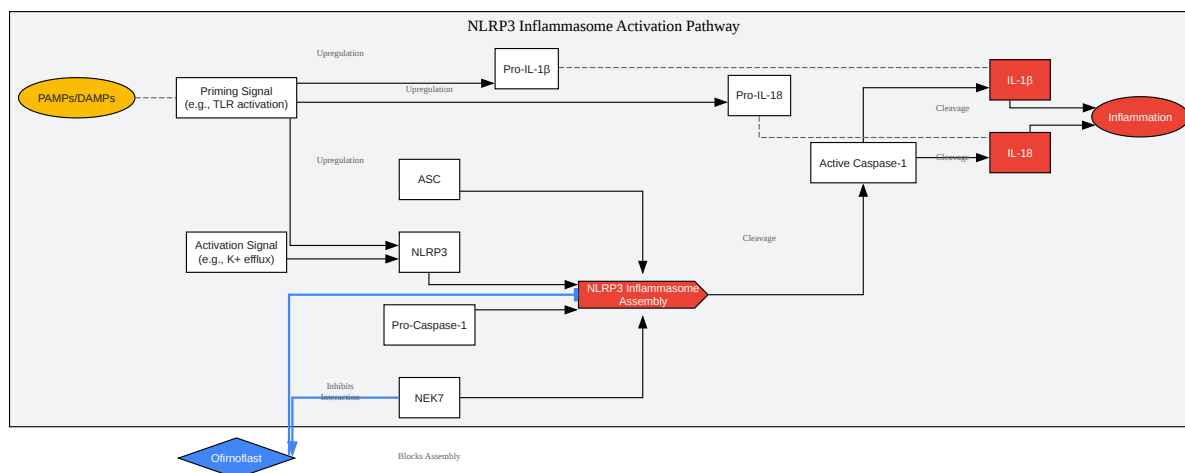
Protocol 1: General In Vivo Dose-Range Finding Study for **Ofirnoflast**

- **Animal Model:** Select a relevant rodent species (e.g., C57BL/6 mice or Sprague-Dawley rats). Use a sufficient number of animals per group (n=3-5) for initial range-finding.
- **Dose Selection:** Based on in vitro potency and any available preclinical data, select a wide range of doses. For example, if the in vitro IC50 is in the nanomolar range, you might test

doses from 1 mg/kg to 100 mg/kg. Include a vehicle control group.

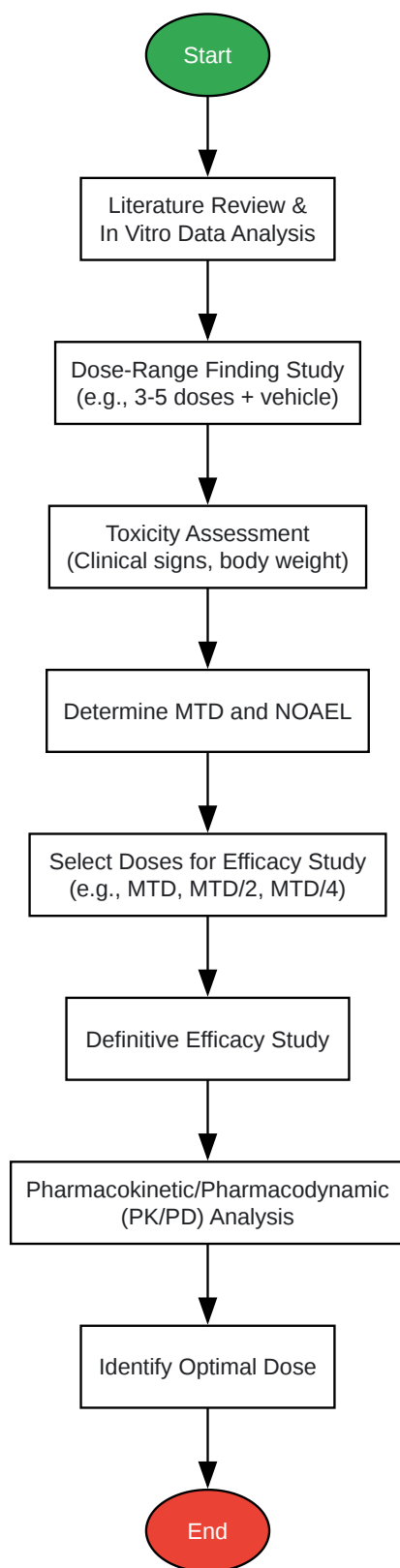
- Formulation and Administration: Formulate **Ofirnoflast** in a suitable vehicle for oral gavage (e.g., 0.5% methylcellulose). Administer the drug once or twice daily for a defined period (e.g., 7-14 days).
- Monitoring:
 - Daily: Record body weight, food and water intake, and clinical signs of toxicity (e.g., lethargy, ruffled fur, abnormal posture).
 - End of Study: Collect blood for hematology and clinical chemistry. Euthanize animals and perform gross necropsy. Collect major organs for histopathology.
- Data Analysis: Determine the Maximum Tolerated Dose (MTD), defined as the highest dose that does not cause significant toxicity (e.g., >10-15% body weight loss or severe clinical signs). Identify the No-Observed-Adverse-Effect-Level (NOAEL).

Mandatory Visualizations



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Caption: Mechanism of action of **Ofirnoflast** in inhibiting the NLRP3 inflammasome pathway.



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Caption: Experimental workflow for refining **Ofirnoflast** dosage in vivo.

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